

The Synthetic Versatility of 2-(Methylthio)benzaldehyde: A Gateway to Bioactive Scaffolds

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Compound of Interest

Compound Name: 2-(Methylthio)benzaldehyde

Cat. No.: B1584264

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Introduction: Unveiling the Potential of a Unique Building Block

In the landscape of modern medicinal chemistry and drug discovery, the strategic selection of starting materials is paramount to the efficient construction of novel molecular architectures with desired biological activities. **2-(Methylthio)benzaldehyde**, a seemingly simple aromatic aldehyde, emerges as a potent and versatile building block, offering a unique combination of reactive functionalities. The presence of both a reactive aldehyde group and a strategically positioned methylthio moiety provides a synthetic handle for a diverse array of chemical transformations. This technical guide delves into the core applications of **2-(Methylthio)benzaldehyde**, providing researchers, scientists, and drug development professionals with an in-depth understanding of its synthetic potential, particularly in the construction of bioactive heterocyclic scaffolds. We will explore its reactivity, showcase its application in the synthesis of compounds with demonstrated antimicrobial and antifungal properties, and provide detailed experimental protocols to empower researchers in their synthetic endeavors.

Physicochemical Properties and Reactivity Profile

2-(Methylthio)benzaldehyde is a light orange to yellow-green clear liquid with the molecular formula C_8H_8OS and a molecular weight of 152.21 g/mol ^{[1][2]} Its key physicochemical

properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	7022-45-9	[1][2]
Molecular Formula	C ₈ H ₈ OS	[1][2]
Molecular Weight	152.21 g/mol	[1][2]
Boiling Point	141-143 °C at 13 mmHg	[1][2]
Density	1.18 g/mL at 25 °C	[1][2]
Refractive Index	n ₂₀ /D 1.633	[1][2]

The reactivity of **2-(Methylthio)benzaldehyde** is dictated by its two primary functional groups: the aldehyde and the methylthio ether.

- **The Aldehyde Group:** This group is a classic electrophilic center, readily participating in a wide range of nucleophilic addition and condensation reactions. This includes reactions with amines, hydrazines, active methylene compounds, and organometallic reagents, providing a straightforward entry point for molecular elaboration.
- **The Methylthio Group:** The ortho-positioned methylthio group exerts a significant influence on the reactivity of the aromatic ring and can also be a site for further chemical modification. It can direct ortho- and para-lithiation, enabling the introduction of additional substituents on the benzene ring. Furthermore, the sulfur atom can be oxidized to sulfoxide and sulfone, which can modulate the electronic properties and biological activity of the resulting molecules.

This dual functionality makes **2-(Methylthio)benzaldehyde** a particularly attractive starting material for the synthesis of complex molecules, especially sulfur-containing heterocycles.[3]

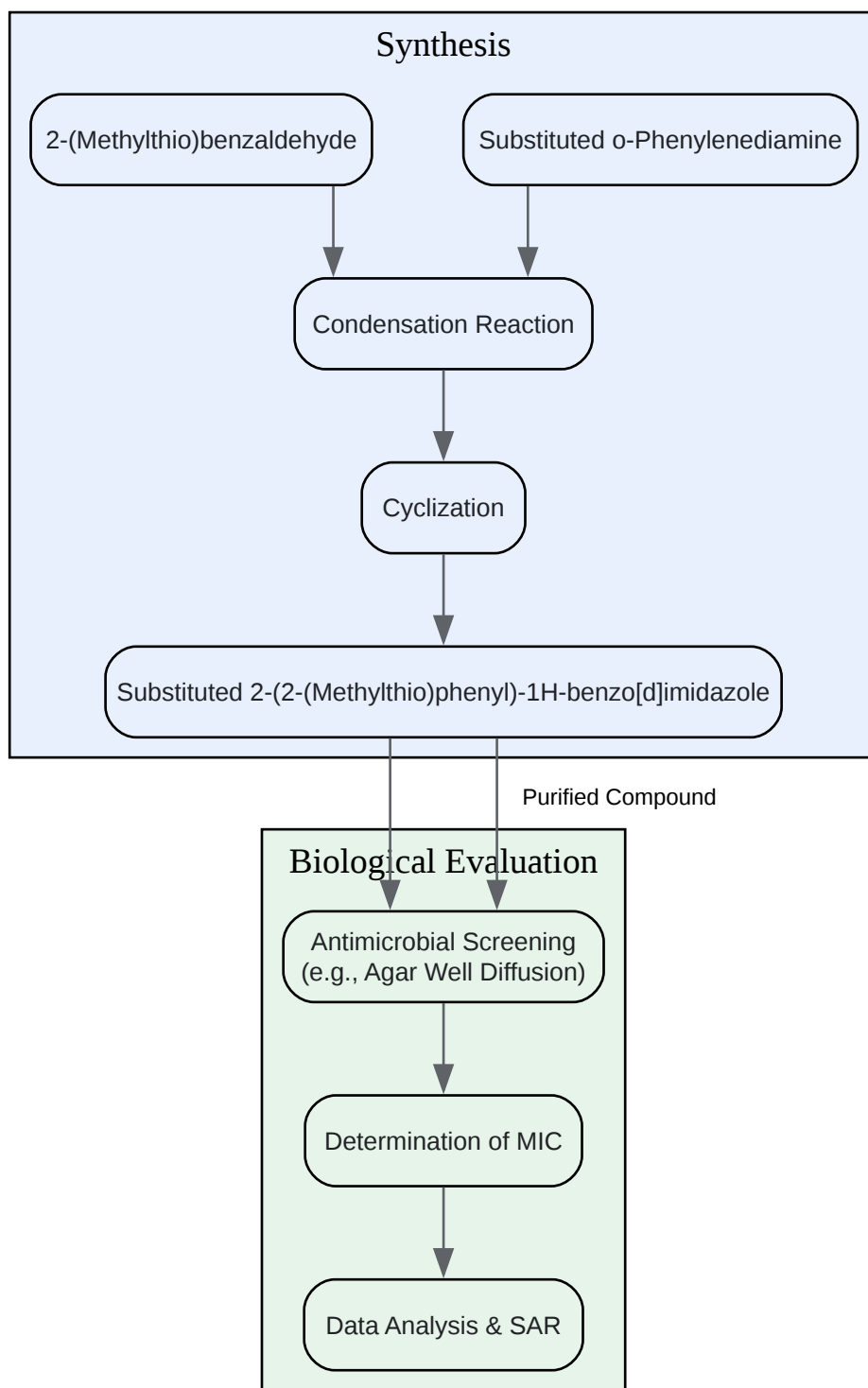
Core Application: Synthesis of Bioactive Heterocycles

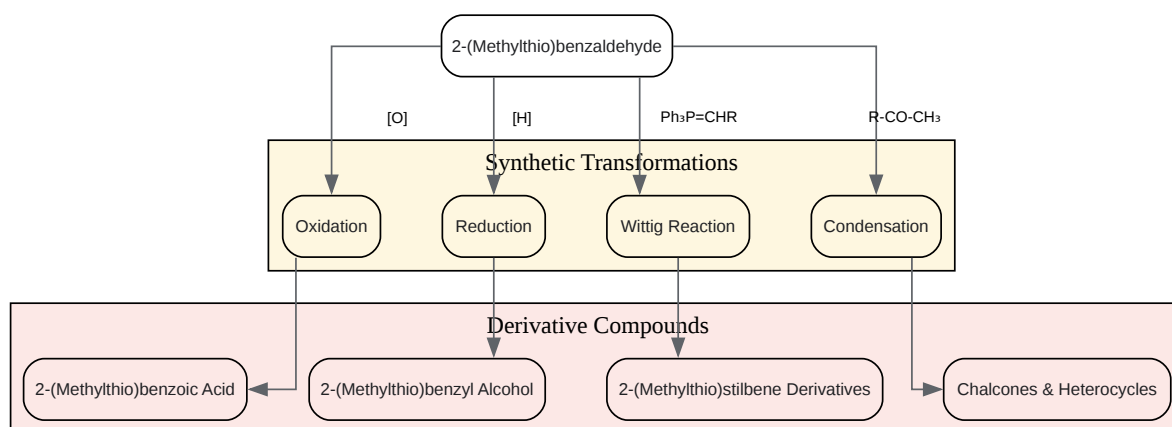
A primary application of **2-(Methylthio)benzaldehyde** lies in its use as a precursor for the synthesis of heterocyclic compounds with potential therapeutic applications. Its inherent structure is well-suited for intramolecular cyclization reactions, leading to the formation of fused ring systems. While direct, extensively documented examples starting from **2-(methylthio)benzaldehyde** are not abundant in readily available literature, its potential is evident from the synthesis of analogous structures.

Conceptual Application: Synthesis of Thio-substituted Benzimidazoles with Antimicrobial Activity

One promising application of **2-(Methylthio)benzaldehyde** is in the synthesis of substituted benzimidazoles, a class of compounds known for their broad spectrum of biological activities, including antimicrobial and antifungal properties.^[4] The following section outlines a conceptual synthetic pathway and a detailed experimental protocol for the synthesis of a novel N-substituted-2-(methylthio)benzimidazole derivative, highlighting the utility of **2-(Methylthio)benzaldehyde** as a key building block.

Workflow for the Synthesis and Evaluation of a Bioactive Benzimidazole Derivative





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